

Malantide Peptide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Malantide*

Cat. No.: *B549818*

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Introduction

Malantide is a synthetic dodecapeptide that has emerged as a valuable tool in cellular signaling research, primarily for its role as a specific substrate for key protein kinases. This technical guide provides an in-depth overview of the structure, properties, and applications of **Malantide**, with a focus on its use in enzymatic assays and the study of signaling pathways.

Peptide Structure and Sequence

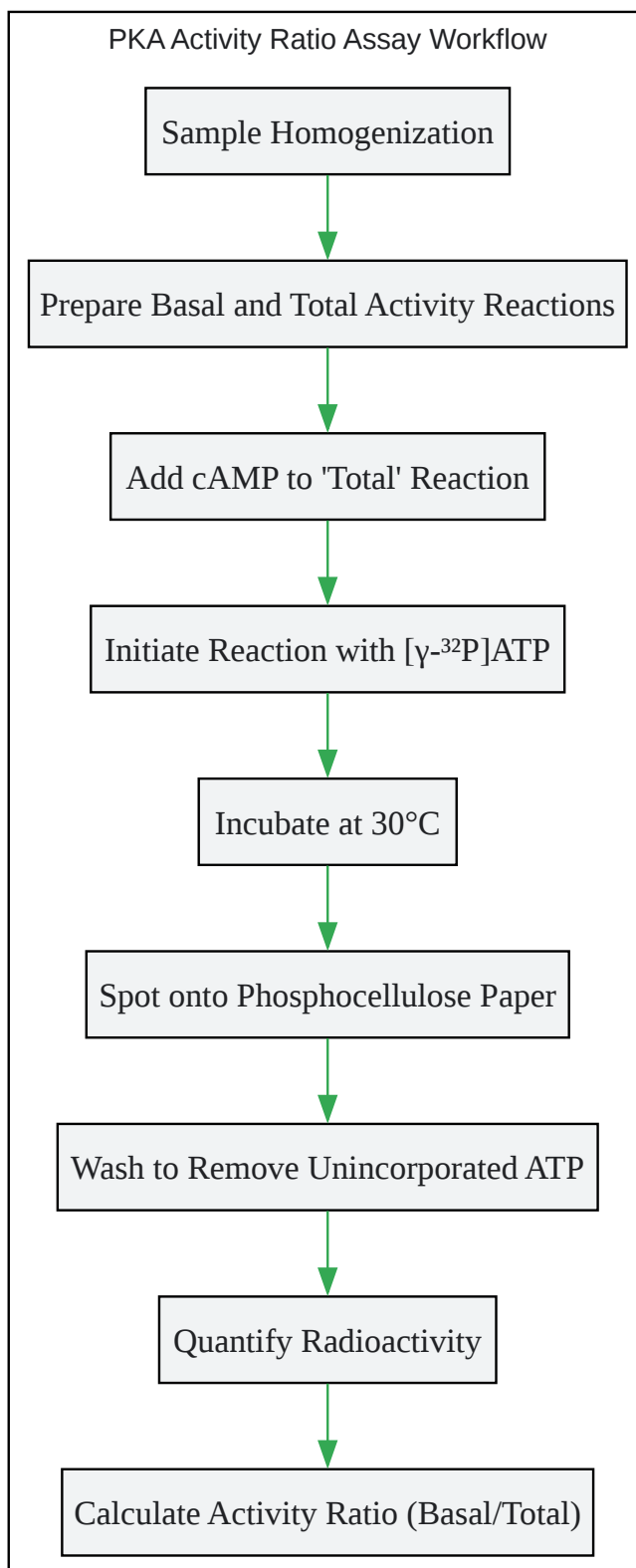
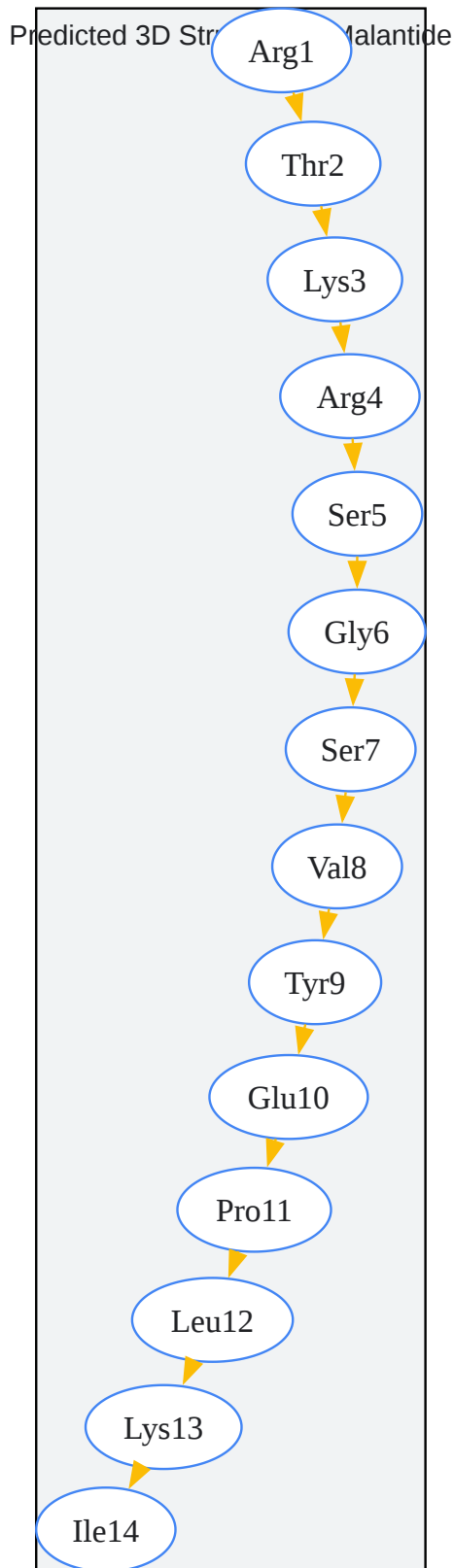
Malantide is a linear peptide composed of 14 amino acids. Its sequence and fundamental properties are summarized below.

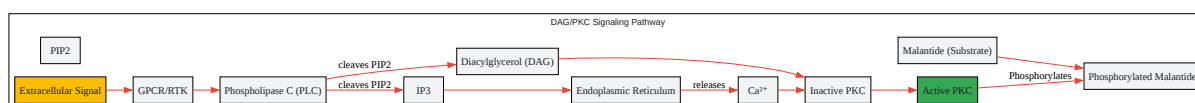
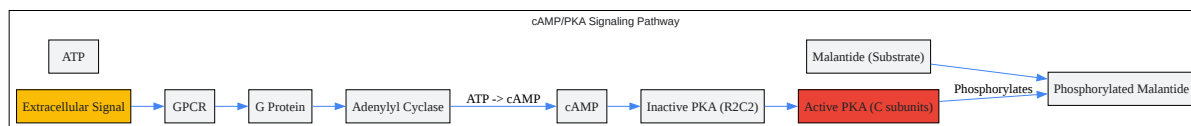
Property	Value	Reference(s)
Amino Acid Sequence	H-Arg-Thr-Lys-Arg-Ser-Gly-Ser-Val-Tyr-Glu-Pro-Leu-Lys-Ile-OH	[1]
One-Letter Code	RTKRSGSVYEPLKI	[1]
Molecular Formula	C72H124N22O21	[1]
Average Molecular Weight	1633.88 g/mol	[1]
Theoretical pI	10.69	[1]
GRAVY Score	-0.96	[1]

There is no evidence in the scientific literature to suggest the existence of a naturally occurring or synthetically produced cyclic version of **Malantide**. All reviewed materials describe a linear peptide structure.

3D Structure

An experimentally determined three-dimensional structure of **Malantide** is not currently available in public databases such as the Protein Data Bank (PDB). However, computational modeling can provide a predicted structure. The following diagram represents a predicted 3D conformation of the **Malantide** peptide.





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References

- 1. ahajournals.org [ahajournals.org]
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